

An In-depth Technical Guide to 3-(Thiophen-2-yl)propan-1-ol

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Compound of Interest

Compound Name: 3-(Thiophen-2-yl)propan-1-ol

Cat. No.: B100783

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3-(Thiophen-2-yl)propan-1-ol is a sulfur-containing heterocyclic organic compound. The thiophene ring is a common scaffold in medicinal chemistry, and its derivatives have shown a wide range of biological activities.^{[1][2]} This technical guide provides a comprehensive overview of **3-(Thiophen-2-yl)propan-1-ol**, including its chemical structure, properties, a detailed experimental protocol for its synthesis, and its potential applications in drug discovery and development.

Chemical Structure and Properties

The chemical identity and key properties of **3-(Thiophen-2-yl)propan-1-ol** are summarized below.

Structure:

Chemical and Physical Properties

Property	Value	Source
CAS Number	19498-72-7	[3]
Molecular Formula	C ₇ H ₁₀ OS	[3]
Molecular Weight	142.22 g/mol	[3]
SMILES	C(CC1=CC=CS1)CO	[3]
Topological Polar Surface Area	20.23 Å ²	[3]
logP	1.673	[3]
Hydrogen Bond Donors	1	[3]
Hydrogen Bond Acceptors	2	[3]
Rotatable Bonds	3	[3]

Synthesis of 3-(Thiophen-2-yl)propan-1-ol

A common and effective method for the synthesis of **3-(Thiophen-2-yl)propan-1-ol** is the reduction of its corresponding carboxylic acid, 3-(thiophen-2-yl)propanoic acid, using a strong reducing agent such as lithium aluminum hydride (LiAlH₄).^{[4][5]}

Experimental Protocol: Reduction of 3-(Thiophen-2-yl)propanoic Acid

Materials:

- 3-(Thiophen-2-yl)propanoic acid
- Lithium aluminum hydride (LiAlH₄)
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Dilute sulfuric acid (e.g., 10% H₂SO₄)
- Anhydrous sodium sulfate (Na₂SO₄)

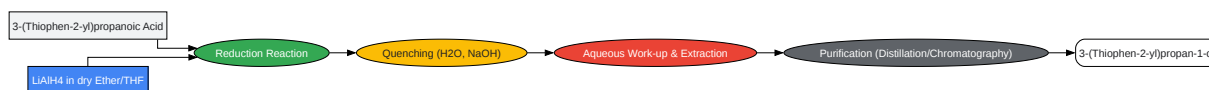
- Round-bottom flask
- Reflux condenser
- Dropping funnel
- Magnetic stirrer
- Heating mantle
- Separatory funnel
- Rotary evaporator

Procedure:

- Setup: Assemble a dry round-bottom flask equipped with a magnetic stirrer, a reflux condenser, and a dropping funnel. Ensure all glassware is thoroughly dried to prevent the violent reaction of LiAlH_4 with water. The entire apparatus should be under an inert atmosphere (e.g., nitrogen or argon).
- Reagent Preparation: In the round-bottom flask, prepare a suspension of a molar excess (typically 1.5 to 2 equivalents) of lithium aluminum hydride in anhydrous diethyl ether or THF.
- Addition of Carboxylic Acid: Dissolve 3-(thiophen-2-yl)propanoic acid in a minimal amount of the same anhydrous solvent. Add this solution dropwise to the stirred suspension of LiAlH_4 at a rate that maintains a gentle reflux.
- Reaction: After the addition is complete, continue to stir the reaction mixture at room temperature or with gentle heating for several hours to ensure the reaction goes to completion.
- Quenching: Cool the reaction mixture in an ice bath. Cautiously and slowly add water dropwise to quench the excess LiAlH_4 . This is a highly exothermic reaction that will produce hydrogen gas, so it must be done with extreme care in a well-ventilated fume hood. Following the water, add a 15% aqueous solution of sodium hydroxide, followed by more water until a granular precipitate of aluminum salts is formed.

- Work-up: Filter the mixture to remove the aluminum salts and wash the precipitate with fresh solvent. Combine the organic filtrates.
- Extraction: Transfer the filtrate to a separatory funnel and wash it with dilute sulfuric acid and then with water.
- Drying and Concentration: Dry the organic layer over anhydrous sodium sulfate, filter, and remove the solvent under reduced pressure using a rotary evaporator.
- Purification: The resulting crude **3-(Thiophen-2-yl)propan-1-ol** can be further purified by vacuum distillation or column chromatography.

Synthesis Workflow



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Caption: Synthesis workflow for **3-(Thiophen-2-yl)propan-1-ol**.

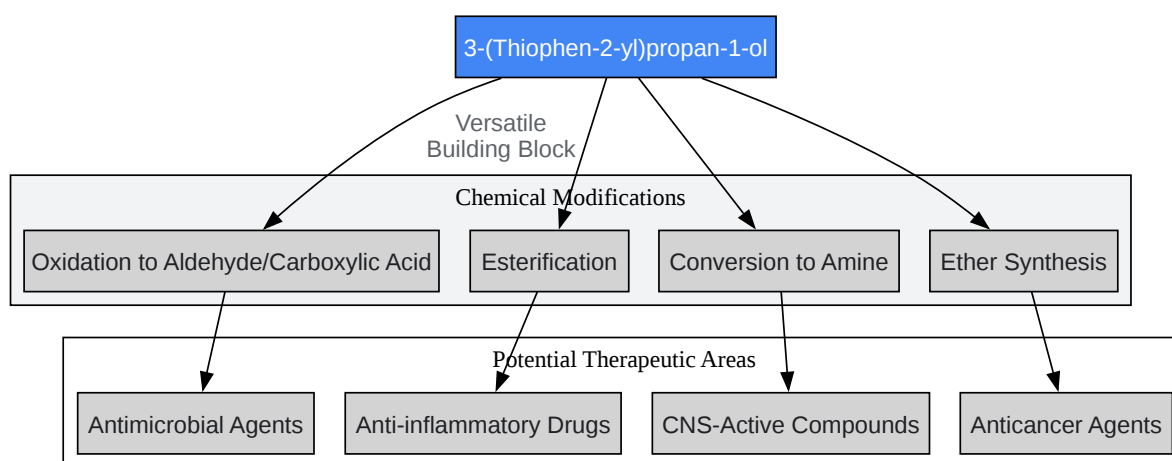
Role in Drug Discovery and Development

While specific biological activities of **3-(Thiophen-2-yl)propan-1-ol** are not extensively documented in publicly available literature, the thiophene scaffold is a key component in numerous pharmaceuticals. Thiophene-containing compounds exhibit a wide range of biological activities, including antimicrobial, anti-inflammatory, antiviral, and anticancer properties.^{[1][2]}

3-(Thiophen-2-yl)propan-1-ol serves as a valuable building block for the synthesis of more complex molecules. Its primary alcohol functional group can be readily modified through oxidation, esterification, or conversion to a leaving group for nucleophilic substitution, allowing for the introduction of diverse functionalities.

A closely related compound, (S)-3-(Methylamino)-1-(thiophen-2-yl)propan-1-ol, is a key intermediate in the synthesis of the antidepressant duloxetine. This highlights the potential of the **3-(thiophen-2-yl)propan-1-ol** core structure in the development of centrally active agents.

Potential Applications in Medicinal Chemistry



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